

elemental analysis data for 2-Bromo-4-methoxynicotinic acid confirmation

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Compound of Interest

Compound Name: 2-Bromo-4-methoxynicotinic acid

Cat. No.: B7961463

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Technical Confirmation Guide: Elemental Analysis of **2-Bromo-4-methoxynicotinic Acid**

Executive Summary

In the synthesis of high-value heterocyclic building blocks, **2-Bromo-4-methoxynicotinic acid** (CAS 87853-67-6) represents a critical intermediate, particularly in the development of kinase inhibitors and pyridine-based pharmacophores. While High-Resolution Mass Spectrometry (HRMS) and Nuclear Magnetic Resonance (NMR) are standard for structural elucidation, they often fail to capture bulk purity issues such as solvation states, inorganic salt contamination, or non-chromophoric impurities.

This guide objectively compares Elemental Analysis (CHN/X) against alternative characterization methods. It demonstrates why EA remains the "Gold Standard" for confirming the bulk composition of halogenated pyridine derivatives and provides a validated protocol for its execution.

Compound Profile & Theoretical Baseline

Before experimental validation, the theoretical elemental composition must be established. For halogenated organic acids, the presence of bromine (Br) significantly impacts the mass

percentage of carbon and nitrogen.

- Compound Name: **2-Bromo-4-methoxynicotinic acid**[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)
- Systematic Name: 2-bromo-4-methoxypyridine-3-carboxylic acid[\[5\]](#)
- CAS Number: 87853-67-6[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)
- Molecular Formula: C
H
BrNO
[\[6\]](#)[\[7\]](#)
- Molecular Weight: 232.03 g/mol [\[7\]](#)

Table 1: Theoretical Elemental Composition (Anhydrous)

Element	Symbol	Atomic Mass	Count	Total Mass Contribution	Theoretical % (w/w)
Carbon	C	12.011	7	84.08	36.23%
Hydrogen	H	1.008	6	6.05	2.61%
Nitrogen	N	14.007	1	14.01	6.04%
Bromine	Br	79.904	1	79.90	34.44%
Oxygen	O	15.999	3	48.00	20.69%

Comparative Analysis: Why Elemental Analysis?

While modern labs rely heavily on spectroscopy, relying solely on HRMS or NMR for purity confirmation is a methodological flaw. The table below outlines the specific utility of EA in the context of **2-Bromo-4-methoxynicotinic acid**.

Table 2: Performance Comparison of Confirmation Methods

Feature	Elemental Analysis (EA)	HRMS (ESI/Q-TOF)	1H NMR (DMSO-d6)
Primary Output	Bulk Elemental Ratio (C/H/N)	Exact Mass (m/z)	Proton Connectivity
Purity Scope	Macroscopic (Bulk)	Microscopic (Trace)	Structural
Solvation Detection	Excellent (Detects H ₂ O/Solvent)	Poor (Desolvation occurs)	Good (If solvent has protons)
Inorganic Detection	Excellent (Residue/Ash)	Fails (Salts don't ionize)	Fails (Salts are silent)
Isomer Differentiation	Poor (Isomers have same %)	Poor (Same mass)	Excellent (Coupling constants)
Sample Destructiveness	Destructive (~2-5 mg)	Destructive (<1 mg)	Non-destructive
Blind Spot	Trace organic impurities (<0.5%)	Inorganic salts, trapped water	Inorganic salts, integration error

*Expert Insight: For **2-Bromo-4-methoxynicotinic acid**, a common synthesis impurity is sodium bromide (NaBr) or sodium methoxide residues. HRMS will not quantify these. NMR might miss them if they are paramagnetic or silent. Only EA will show a deviation in Carbon % (lowering it) due to the "dead mass" of the inorganic salt.*

Experimental Protocol: Combustion Analysis

Analyzing halogenated compounds (containing Br) requires specific modifications to standard CHN protocols to prevent interference.

Step-by-Step Methodology

- Sample Preparation (Crucial):
 - Drying: The carboxylic acid moiety is hygroscopic. Dry the sample at 60°C under high vacuum (0.1 mbar) for 4 hours to remove surface moisture.
 - Homogenization: Grind the sample to a fine powder using an agate mortar to ensure uniform combustion.
- Instrumentation Setup (Combustion):
 - Carrier Gas: Helium (99.999% purity).
 - Combustion Temp: 950°C - 1000°C (High temp required for pyridine rings).
 - Additives: Use Tungsten Trioxide (WO₃) or Tin (Sn) capsules.
 - Reasoning: Bromine can form volatile free halogens that interfere with N detection. WO₃ acts as a scrubber and combustion aid to ensure complete oxidation and capture of halogens.
- Calibration:
 - Standard: Acetanilide (Standard) or o-Bromobenzoic acid (Matrix-matched standard).
 - Validation: Run standard until K-factor deviation is <0.1%.
- Analysis:
 - Weigh 2.0 – 3.0 mg of sample into the tin capsule.
 - Fold hermetically to exclude atmospheric nitrogen.
 - Run in triplicate.

Data Presentation & Interpretation

To validate the product, experimental results must fall within the $\pm 0.4\%$ tolerance of the theoretical values.

Scenario A: The "Pass" Result (High Purity)

Sample dried effectively; no inorganic salts.

Element	Theoretical %	Experimental (Mean)	Deviation	Result
C	36.23	36.18	-0.05	PASS
H	2.61	2.65	+0.04	PASS
N	6.04	6.01	-0.03	PASS

Scenario B: The "Fail" Result (Hydrate Formation)

Sample contains 0.5 molar equivalents of water (Hemihydrate). Theoretical Hemihydrate ($C_7H_6BrNO_3 \cdot 0.5 H_2O$): C=34.88%, H=2.93%, N=5.81%

Element	Theoretical (Anhydrous)	Experimental (Found)	Deviation	Diagnosis
C	36.23	34.90	-1.33	FAIL (Low Carbon)
H	2.61	2.95	+0.34	FAIL (High Hydrogen)
N	6.04	5.85	-0.19	FAIL (Dilution Effect)

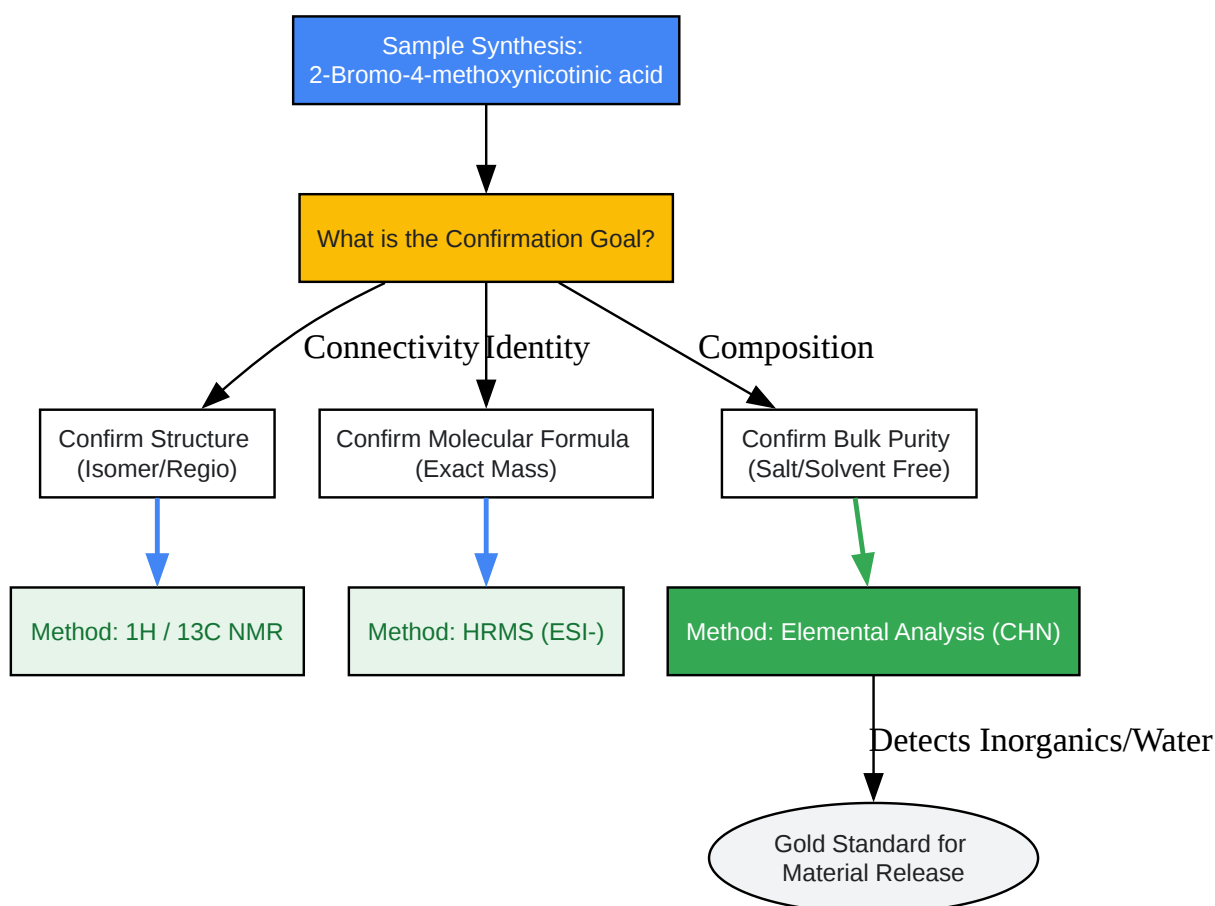
Interpretation: A deviation of >1% in Carbon combined with a rise in Hydrogen strongly suggests the sample is wet or exists as a stable hydrate. Re-drying or calculating for the monohydrate is required.

Confirmation Logic & Workflow

The following diagrams illustrate the decision-making process for confirming **2-Bromo-4-methoxynicotinic acid**.

Diagram 1: Analytical Selection Logic

When to prioritize EA over HRMS/NMR.

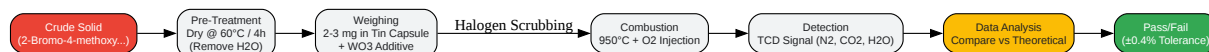


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Caption: Decision matrix for selecting the appropriate analytical technique based on the specific quality attribute (Identity vs. Purity) being tested.

Diagram 2: Experimental Workflow for EA Confirmation

The step-by-step protocol for handling the halogenated sample.



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Caption: Operational workflow for Elemental Analysis, emphasizing the critical drying and additive steps required for halogenated organic acids.

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